

Bryodulcosigenin: A Technical Guide to its Physicochemical Properties and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bryodulcosigenin*

Cat. No.: *B10818041*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bryodulcosigenin is a naturally occurring cucurbitane-type triterpenoid, a class of compounds widely found in members of the Cucurbitaceae family, such as gourds and melons.^[1] It is specifically isolated from the roots of *Bryonia dioica*.^{[1][2]} This molecule has garnered significant attention within the scientific community for its potent anti-inflammatory, antioxidant, and anti-apoptotic properties demonstrated in various experimental models.^[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of **Bryodulcosigenin**, details on experimental protocols for its study, and an in-depth look at its modulation of key signaling pathways.

Physical and Chemical Properties

The fundamental physicochemical properties of **Bryodulcosigenin** are summarized below. While extensive experimental data on properties such as melting and boiling points are not readily available in published literature, the core molecular characteristics have been well-defined.

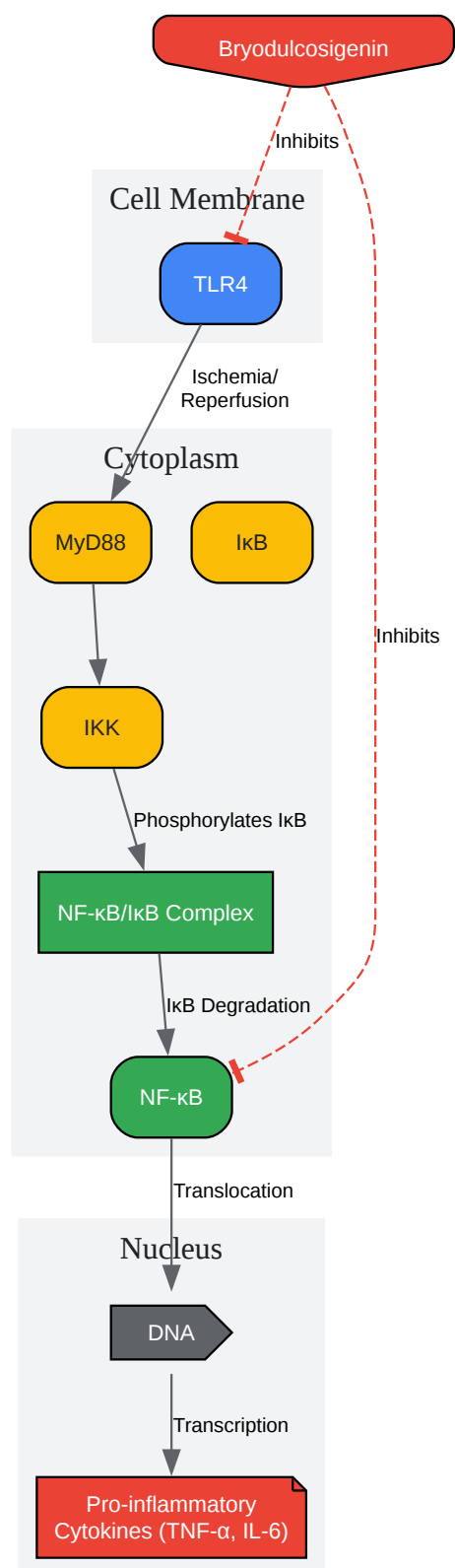
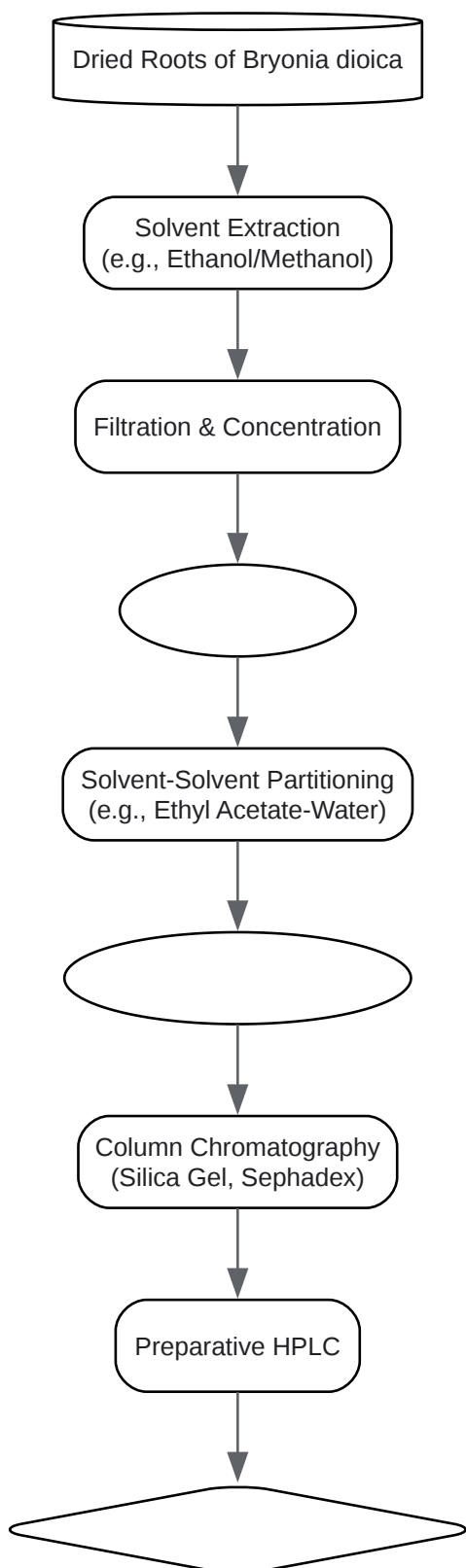
Property	Value	Source
Molecular Formula	C ₃₀ H ₅₀ O ₄	[PubChem CID: 399493]
Molecular Weight	474.72 g/mol	[MedChemExpress]
IUPAC Name	(3S,8S,9R,10R,13R,14S,17R)-17-[(2R,5R)-5,6-dihydroxy-6-methylheptan-2-yl]-3-hydroxy-4,4,9,13,14-pentamethyl-1,2,3,7,8,10,12,15,16,17-decahydrocyclopenta[a]phenanthren-11-one	[PubChem CID: 399493]
Common Synonyms	11-Oxomogrol	[PubChem CID: 399493]
CAS Number	88930-16-9	[PubChem CID: 399493]
Purity	Typically supplied at 95% - 99%	[Phytochemicals Online]
Solubility	Soluble in 10% DMSO with 90% Corn Oil (≥ 2.5 mg/mL). Soluble in 10% DMSO with 90% (20% SBE-β-CD in Saline) (≥ 2.5 mg/mL).	[MedChemExpress]

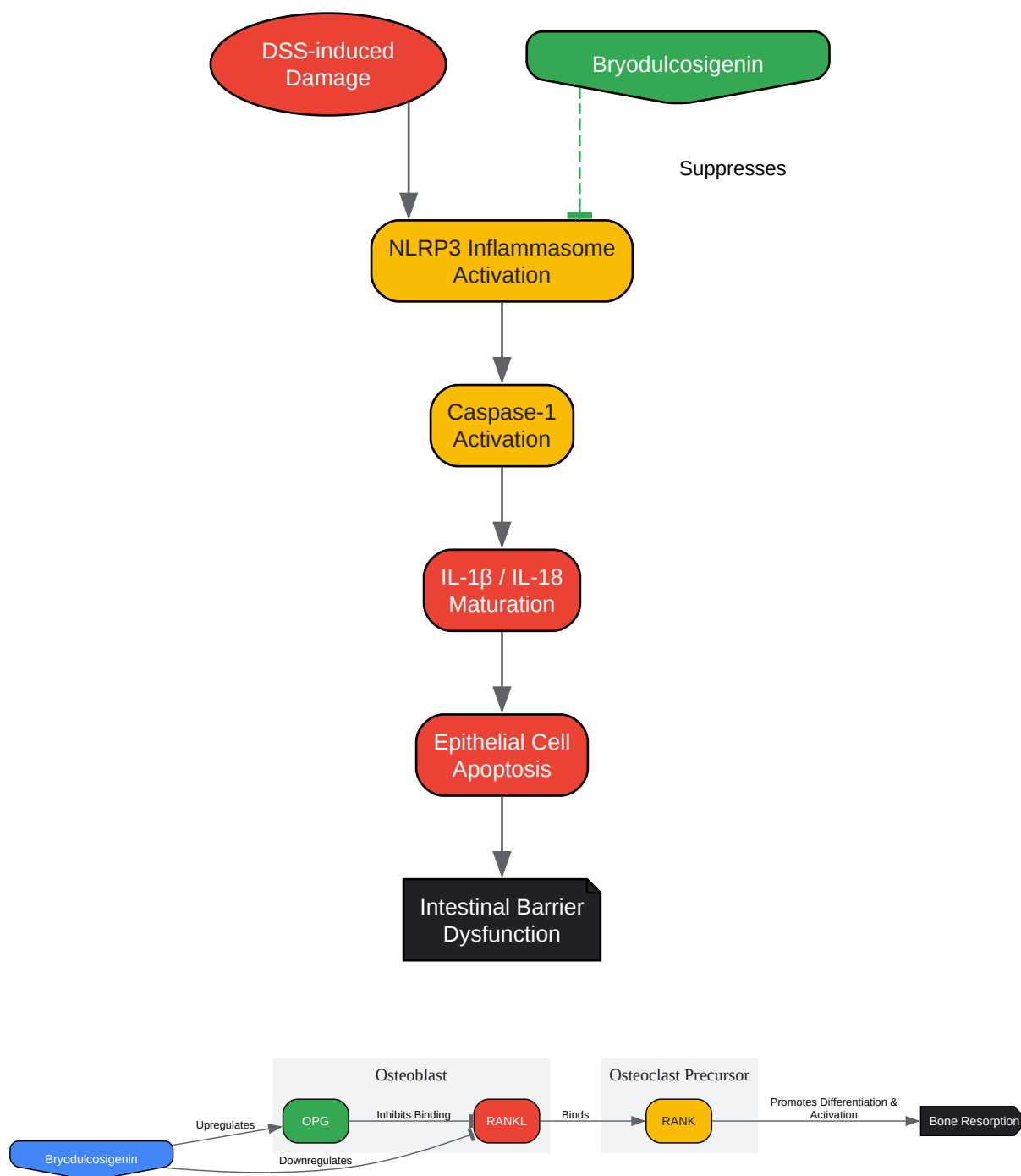
Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Bryodulcosigenin** are crucial for reproducible research. The following sections outline methodologies cited in the literature.

Isolation and Purification Workflow

While a specific, detailed public protocol for the isolation of **Bryodulcosigenin** from *Bryonia dioica* is not available, a general workflow for the extraction and purification of triterpenoids from plant material can be described.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Bryodulcosigenin a natural cucurbitane-type triterpenoid attenuates dextran sulfate sodium (DSS)-induced colitis in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Bryodulcosigenin: A Technical Guide to its Physicochemical Properties and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10818041#physical-and-chemical-properties-of-bryodulcosigenin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com